

# Application Notes and Protocols for Using GSK8573 in Chromatin Immunoprecipitation (ChIP) Assays

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## Compound of Interest

Compound Name: GSK8573

Cat. No.: B10818798

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## Introduction

**GSK8573** is a crucial tool for researchers studying the role of BAZ2A and BAZ2B bromodomains in chromatin regulation. It serves as a structurally related, inactive control compound for GSK2801, a potent and selective inhibitor of the BAZ2A and BAZ2B bromodomains.[1][2][3] The use of **GSK8573** in parallel with GSK2801 is essential for ensuring that the observed effects on chromatin binding and gene expression are specifically due to the inhibition of BAZ2A/B and not off-target effects. These application notes provide a detailed protocol for utilizing **GSK8573** in chromatin immunoprecipitation (ChIP) assays to serve as a robust negative control.

BAZ2A and BAZ2B are integral components of chromatin remodeling complexes, playing a key role in transcriptional regulation.[4] BAZ2A, for instance, is a core subunit of the Nucleolar Remodeling Complex (NoRC), which is involved in the silencing of ribosomal RNA genes.[4] By using GSK2801 to inhibit the acetyl-lysine binding function of BAZ2A/B bromodomains, researchers can investigate their role in gene regulation. **GSK8573**, which is inactive against BAZ2A/B, allows for the confident attribution of any changes in protein-DNA interactions to the specific inhibition of these targets.[1]

## Data Presentation

The following tables summarize key quantitative data for GSK2801 and **GSK8573**, providing a basis for experimental design and interpretation.

Table 1: In Vitro Binding Affinity of GSK2801 and **GSK8573**

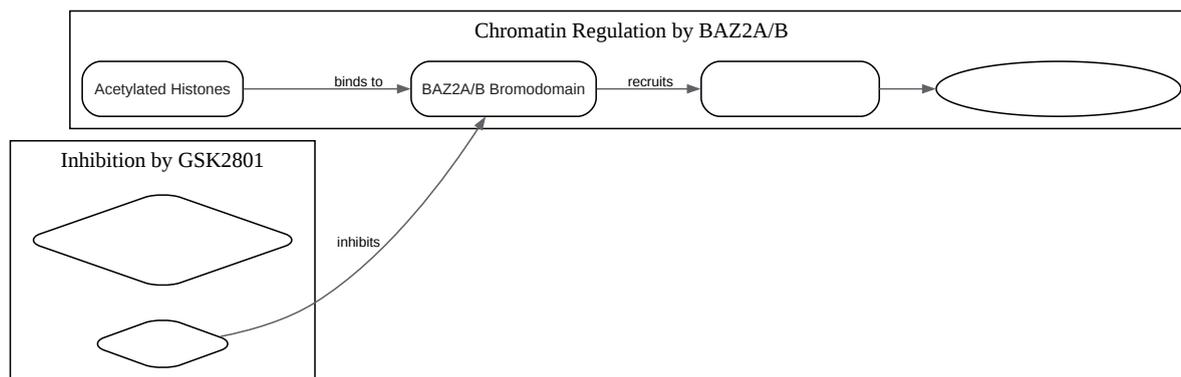
Compound	Target	Dissociation Constant (Kd)	Reference
GSK2801	BAZ2A	257 nM	[1][2][3]
GSK2801	BAZ2B	136 nM	[1][2][3]
GSK2801	BRD9	~1.1 $\mu$ M	[1]
GSK2801	TAF1L(2)	~3.2 $\mu$ M	[1]
GSK8573	BAZ2A/B	No significant binding up to 50 $\mu$ M	[1]
GSK8573	BRD9	pKd = 4.5	[1]

Table 2: Cellular Activity of GSK2801 and **GSK8573** (Fluorescence Recovery After Photobleaching - FRAP)

Treatment	Effect on GFP-BAZ2A Recovery Half-Time	Interpretation	Reference
GSK2801	Accelerated recovery	Displacement of BAZ2A from chromatin	[1][2][3]
GSK8573	No effect	Does not displace BAZ2A from chromatin	[1][2]

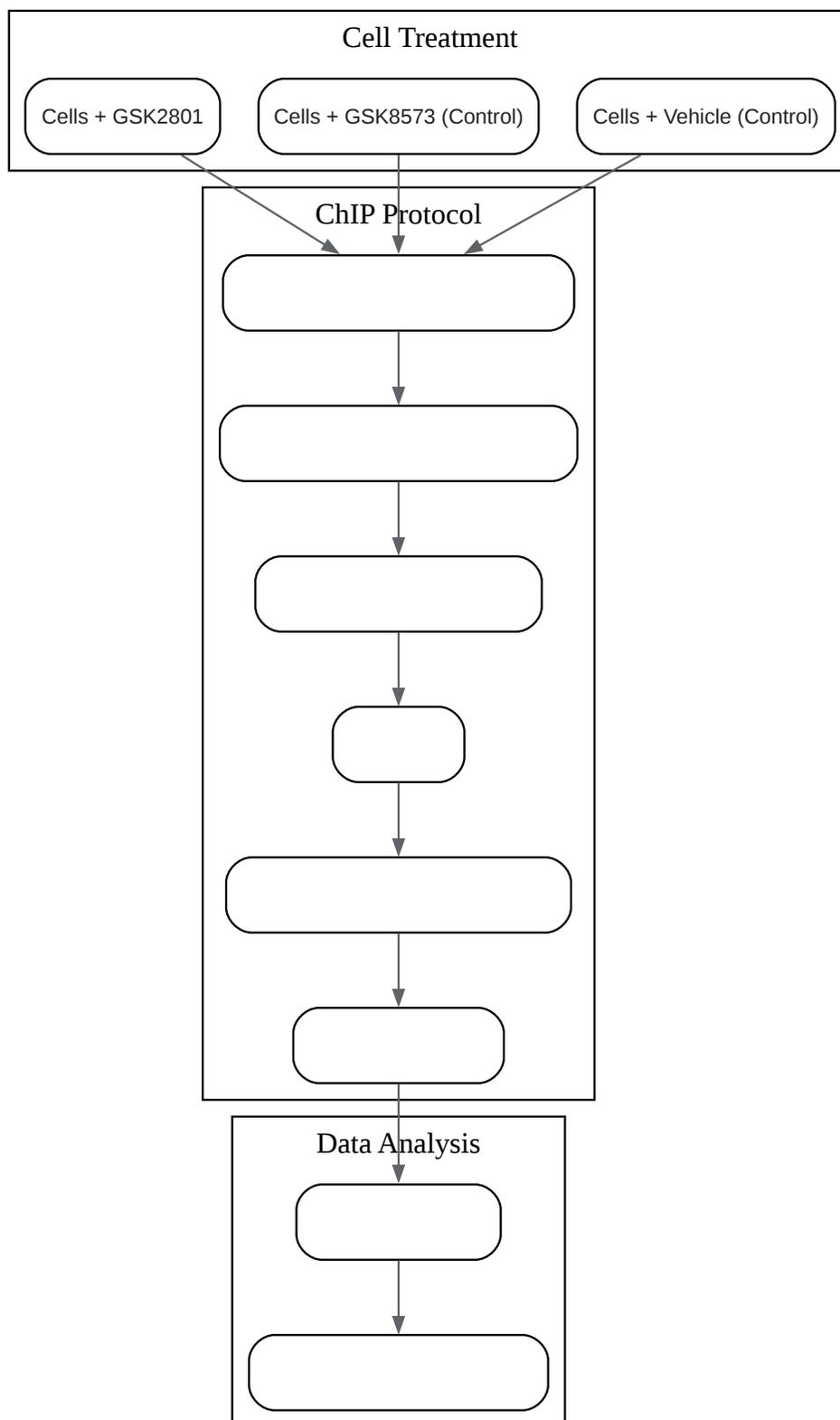
## Signaling Pathway and Experimental Workflow

To visually represent the underlying biological process and the experimental procedure, the following diagrams are provided.



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Caption: BAZ2A/B signaling pathway and the inhibitory action of GSK2801.



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## References

- 1. Discovery and Characterization of GSK2801, a Selective Chemical Probe for the Bromodomains BAZ2A and BAZ2B - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. ora.ox.ac.uk [ora.ox.ac.uk]
- 4. genecards.org [genecards.org]
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